

Phenyl isopropylcarbamate-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: Phenyl isopropylcarbamate-d7

Cat. No.: B589663

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An In-depth Technical Guide to Phenyl Isopropylcarbamate-d7

This technical guide provides a comprehensive overview of **Phenyl isopropylcarbamate-d7**, including its fundamental properties, and contextualizes its use through data on its non-deuterated analogue, Phenyl isopropylcarbamate (Propham), and the structurally related herbicide, Propanil. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Core Compound Identification

Chemical Identity and Properties

Phenyl isopropylcarbamate-d7 is the deuterium-labeled form of Phenyl isopropylcarbamate. Deuterium labeling is a common strategy to create internal standards for quantitative analysis by mass spectrometry (NMR, GC-MS, or LC-MS) and as tracers in metabolic studies.^{[1][2]} The physical and chemical properties of **Phenyl isopropylcarbamate-d7** are summarized below.

Property	Value	Reference(s)
CAS Number	1329835-22-4	[3][4][5]
Molecular Weight	186.26 g/mol	[1][2][6]
Molecular Formula	C ₁₀ H ₆ D ₇ NO ₂	[1][2]
Synonyms	Phenyl N-isopropylcarbamate-d7, Phenyl N-(1,1,1,2,3,3,3-heptadeuteriopropyl)carbamate	[3][4]
Unlabeled CAS Number	17614-10-7	[1][2][3][6]
Isotopic Enrichment	99 atom % D	[6]

Biological Activity and Mechanism of Action

While specific biological activity data for **Phenyl isopropylcarbamate-d7** is limited, the mechanism of action of its non-deuterated counterpart, Phenyl isopropylcarbamate (Propham), is well-documented as a herbicide. Carbamate derivatives, in general, are recognized for their diverse biological activities and are used in the development of therapeutic agents.[3][7][8]

Herbicidal Action of Phenyl Isopropylcarbamate (Propham)

Propham acts as a selective herbicide that disrupts normal cell division in weeds.[9] Its mechanism involves the inhibition of protein and amylase synthesis and affects the activity of messenger RNA.[9] Studies on *Nicotiana glauca* have shown that Isopropyl N-phenyl carbamate (IPC) does not depolymerize plant microtubules (MTs) but damages the microtubule-organizing centers (MTOCs). This leads to MTOC fragmentation, splitting of the spindle poles, and abnormal formation of the division spindle.[10]

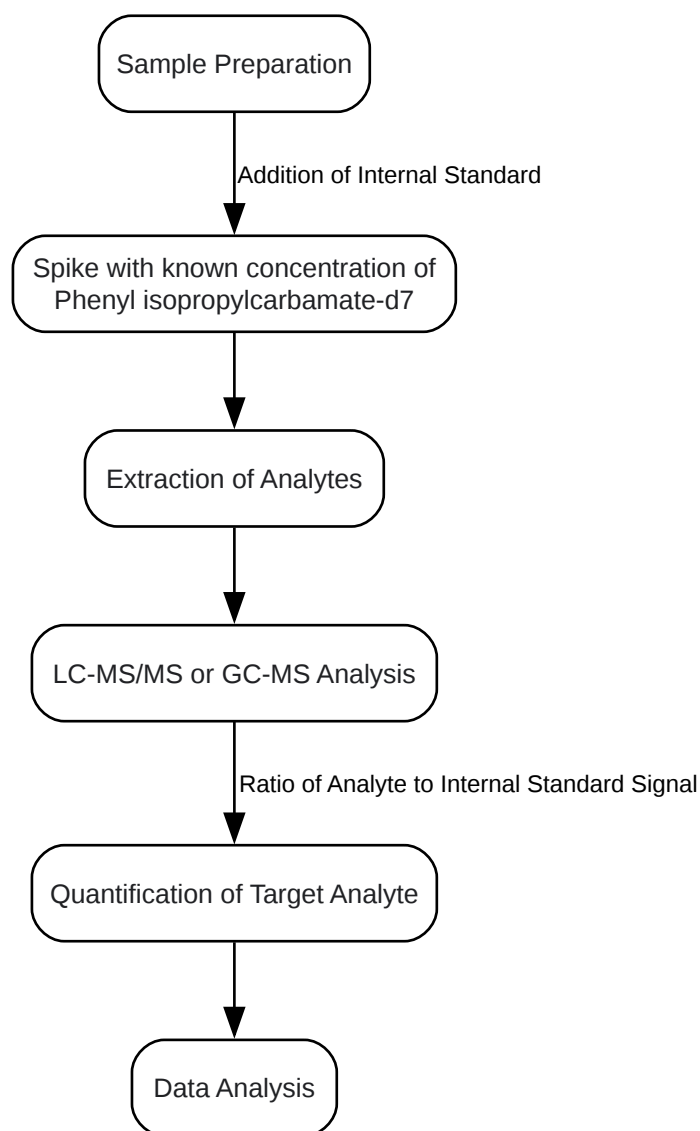
Metabolism of Related Carbamates

The metabolism of the related herbicide, Propanil, provides insight into the potential metabolic pathways for phenylcarbamates. Propanil is hydrolyzed in vivo to 3,4-dichloroaniline (3,4-DCA) and propionic acid.[2][5] The subsequent N-oxidation of 3,4-DCA is responsible for toxic effects such as methemoglobinemia.[2][5]

Experimental Protocols

Detailed experimental protocols specifically utilizing **Phenyl isopropylcarbamate-d7** are not widely published. However, its primary application is as an internal standard in analytical methods. Below is a generalized workflow for its use, alongside a relevant experimental protocol for a related compound.

General Workflow for Use as an Internal Standard



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Workflow for using a deuterated internal standard.

In Vitro Nephrotoxicity Assay for Propanil

This protocol, adapted from a study on the nephrotoxicity of Propanil, illustrates a typical in vitro toxicology experiment where a deuterated standard like **Phenyl isopropylcarbamate-d7** could be used for quantification of the parent compound.[5]

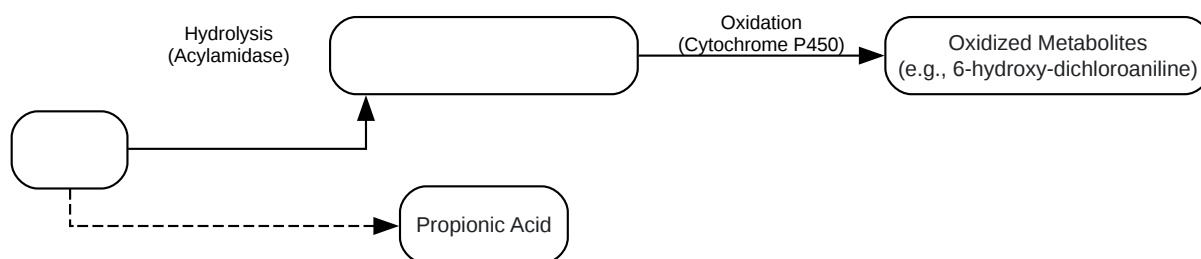
- **Cell Isolation:** Isolate isolated renal cortical cells (IRCCs) from male Fischer 344 rats using a collagenase perfusion method.
- **Incubation:** Incubate approximately 4 million cells/mL in flasks with vehicle (control) or varying concentrations of Propanil (e.g., 0.1, 0.5, 1.0, or 2.0 mM).
- **Atmosphere Control:** Equilibrate the atmosphere with 95% O₂/5% CO₂ with shaking.
- **Duration:** Continue incubations for a set period (e.g., 120 minutes) at 37°C.
- **Cytotoxicity Measurement:** At the end of the incubation, take an aliquot from each flask to determine lactate dehydrogenase (LDH) release as a measure of cytotoxicity.
- **Analysis:** Centrifuge the aliquots, and analyze the supernatant. For quantification of Propanil and its metabolites, an internal standard like **Phenyl isopropylcarbamate-d7** would be added during the sample preparation for LC-MS analysis.

Signaling and Metabolic Pathways

While specific signaling pathways involving **Phenyl isopropylcarbamate-d7** are not defined, the metabolic pathway of the related herbicide Propanil is well-characterized and provides a relevant example of arylamide metabolism.

Metabolic Pathway of Propanil

Propanil undergoes hydrolysis by acylamidases to form 3,4-dichloroaniline (3,4-DCA) and propionic acid. 3,4-DCA can then be further metabolized through oxidation by cytochrome P450 enzymes.



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Simplified metabolic pathway of Propanil.

Applications in Research and Development

The primary application of **Phenyl isopropylcarbamate-d7** is as a high-purity internal standard for the accurate quantification of Phenyl isopropylcarbamate (Propham) in various matrices, including environmental and biological samples.

The broader class of phenyl carbamates has significant relevance in medicinal chemistry and drug design. They serve as pivotal structural motifs in a wide range of pharmacologically active compounds.[3] Carbamate derivatives are utilized as prodrugs to enhance the stability and bioavailability of parent molecules.[7] Furthermore, various phenyl carbamate compounds have been investigated for their potential in treating central nervous system (CNS) disorders, movement disorders, and pain.[11][12][13] The study of deuterated analogues can provide valuable insights into the pharmacokinetics and metabolic profiles of these potential therapeutic agents.[1][2]

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